

Technical Guide: Physicochemical Properties of Methyl 3-(3-azetidinyloxy)benzoate

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Compound of Interest

Compound Name: Methyl 3-(3-azetidinyloxy)benzoate

Cat. No.: B1394654

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For: Researchers, Scientists, and Drug Development Professionals Subject: Core Physicochemical Data and Molecular Identification

This document provides essential physicochemical data for **Methyl 3-(3-azetidinyloxy)benzoate**, a compound of interest in chemical research and pharmaceutical development. The primary focus of this guide is the accurate presentation of its molecular weight and formula.

Molecular Identity and Weight

The fundamental physicochemical properties of **Methyl 3-(3-azetidinyloxy)benzoate** are summarized below. These values are derived from its confirmed molecular formula.

Identifier	Value	Reference
IUPAC Name	Methyl 3-(azetidin-3-yloxy)benzoate	
Molecular Formula	C ₁₁ H ₁₃ NO ₃	[1][2]
Average Molecular Weight	207.23 g/mol	[1][2]
CAS Number	1219976-96-1	[1]

Experimental Protocols

The molecular weight presented in this guide is a theoretical value calculated based on the elemental composition of the molecular formula ($C_{11}H_{13}NO_3$) and the standard atomic weights of each element. As this is a computational determination, no experimental protocols for its measurement are applicable to this document.

Logical Relationships and Workflows

Visual diagrams, such as signaling pathways or experimental workflows, are not applicable to the presentation of a compound's intrinsic and calculated molecular weight. Therefore, no diagrams are included in this technical guide.

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References

- 1. Methyl 3-(3-azetidinyloxy)benzoate | 1219976-96-1 [amp.chemicalbook.com]
- 2. Methyl 2-(3-azetidinyloxy)benzoate CAS#: 1220038-61-8 [m.chemicalbook.com]
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